

Optimizing laser power and exposure time for Solvaperm Green G

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Compound of Interest

Compound Name: Solvaperm Green G

Cat. No.: B1615277

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Important Notice: The following information is intended for researchers, scientists, and drug development professionals. It is based on available public data.

Our comprehensive search for scientific applications of **Solvaperm Green G** (also known as Solvent Green 28, CAS Numbers: 71839-01-5 and 28198-05-2) in research fields that would require the optimization of laser power and exposure time, such as fluorescence microscopy or flow cytometry, did not yield any specific documented uses. The available data strongly indicates that **Solvaperm Green G** is an industrial dye primarily used for coloring plastics, fibers, and coatings.^{[1][2][3][4][5][6]}

While some chemical suppliers generically list it as a "fluorescent dye" or a "multifunctional dye" with potential applications in biological experiments, there is a lack of published research, application notes, or experimental protocols to substantiate these claims.^[7] Therefore, the creation of a detailed troubleshooting guide for optimizing laser parameters is not feasible based on current information.

For researchers interested in green fluorophores for laser-based applications, we recommend exploring well-characterized dyes with established protocols and a body of scientific literature supporting their use.

Frequently Asked Questions (FAQs)

Q1: What is **Solvaperm Green G** / Solvent Green 28?

A1: **Solvaperm Green G**, also known by its Color Index name Solvent Green 28, is a bright, yellowish-green solvent dye.^[3] It is primarily used in the plastics and coatings industry for coloring a variety of materials, including polystyrene (PS), polycarbonate (PC), acrylic (PMMA), and PET.^{[1][4]} Its key characteristics are high heat resistance and good lightfastness in these applications.^{[1][2][3]}

Q2: Is **Solvaperm Green G** suitable for fluorescence microscopy or other laser-based biological imaging?

A2: Based on available data, there is no evidence to support the use of **Solvaperm Green G** in fluorescence microscopy or other scientific applications requiring laser excitation. While one supplier vaguely mentions its potential as a tool for biological experiments, there are no published studies, spectral data (excitation/emission maxima), or quantum yield information to validate its utility as a fluorophore for research purposes.^[7] Its primary documented application is as a colorant for industrial materials.^{[1][2][3][4][5]}

Q3: What are the known properties of **Solvaperm Green G**?

A3: The documented properties of **Solvaperm Green G** relate to its performance as an industrial dye. These are summarized in the table below.

Material Properties of Solvaperm Green G / Solvent Green 28

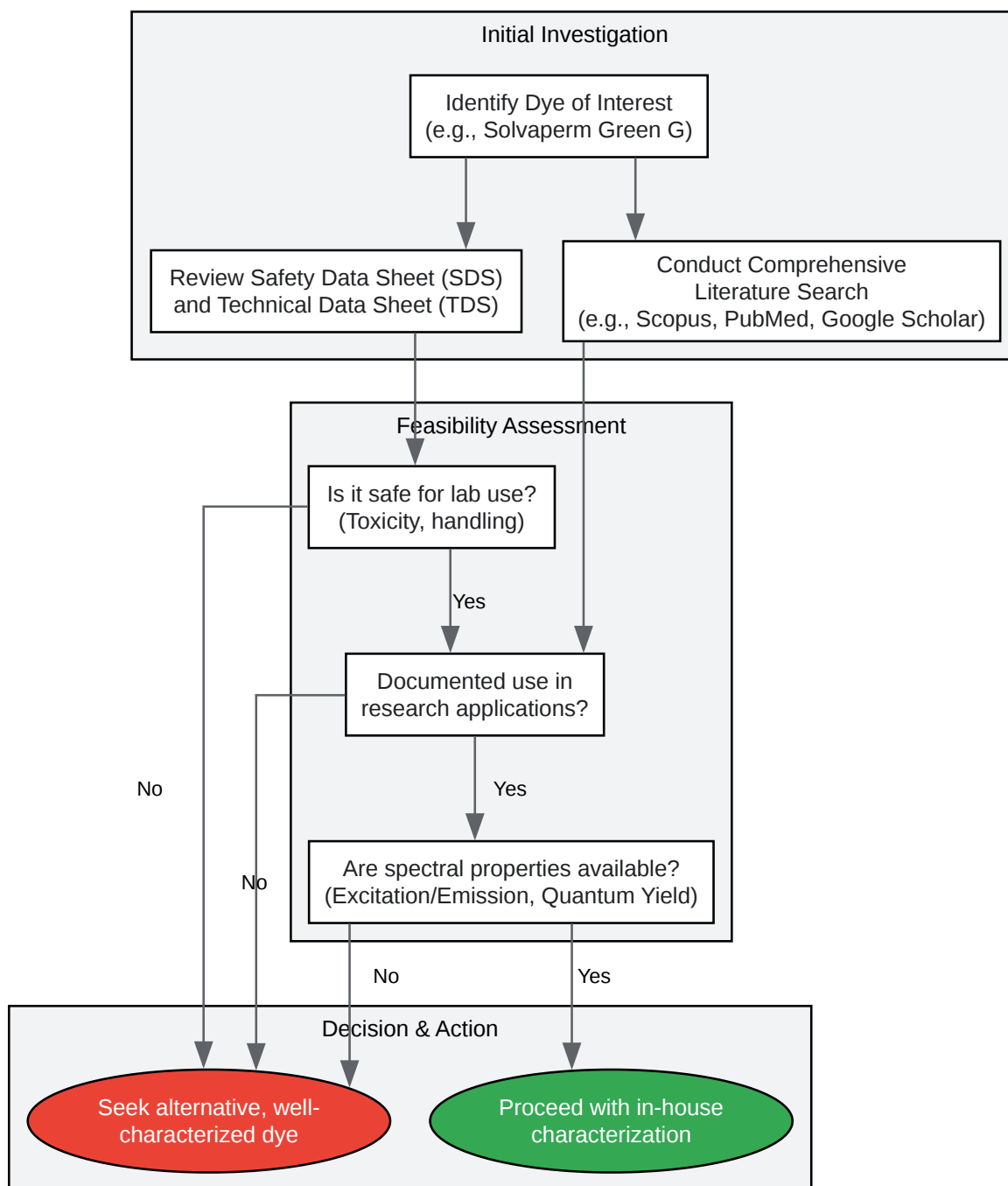
Property	Value	Source
Chemical Name	1,4-bis[(4-tert-butylphenyl)amino]-5,8-dihydroxyanthracene-9,10-dione	[2]
CAS Numbers	71839-01-5, 28198-05-2	[1][2]
Molecular Formula	C ₃₄ H ₃₄ N ₂ O ₄	[1]
Appearance	Bright green powder	[6]
Heat Resistance	Up to 300°C in certain plastics	[2][8]
Light Fastness (in PS)	7-8 (on a scale of 1-8)	[1]
Primary Applications	Coloring for plastics (PS, ABS, PMMA, PC, PET), fibers, and coatings.	[1][2][4]

Experimental Protocols

Due to the lack of scientific literature on the use of **Solvaperm Green G** in research applications involving lasers, we cannot provide any experimental protocols for its use in such contexts.

Logical Workflow for Evaluating a Novel Dye

For researchers encountering a dye with limited documentation for their intended application, we recommend the following evaluation workflow:



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Caption: Workflow for evaluating a novel dye for research applications.

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References

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